Application Note: Comprehensive Characterization of Methyl 3-tert-butyl-5-hydroxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-tert-butyl-5-hydroxybenzoate*
CAS No.:	*49843-50-7*
Cat. No.:	*B1523549*

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Executive Summary

Methyl 3-tert-butyl-5-hydroxybenzoate (CAS 49843-50-7) is a functionalized phenolic ester often utilized as a specialized intermediate in the synthesis of antioxidants, polymerization inhibitors, and pharmaceutical active pharmaceutical ingredients (APIs).[1] Unlike its symmetric analog (Methyl 3,5-di-tert-butyl-4-hydroxybenzoate), this molecule possesses a specific meta-substitution pattern that presents unique analytical challenges, particularly in distinguishing regioisomers and quantifying phenolic impurities.

This guide details a multi-modal analytical strategy combining RP-HPLC for quantitative purity, GC-MS for volatile impurity profiling, and NMR spectroscopy for definitive structural elucidation.

Chemical Profile & Critical Quality Attributes (CQA)

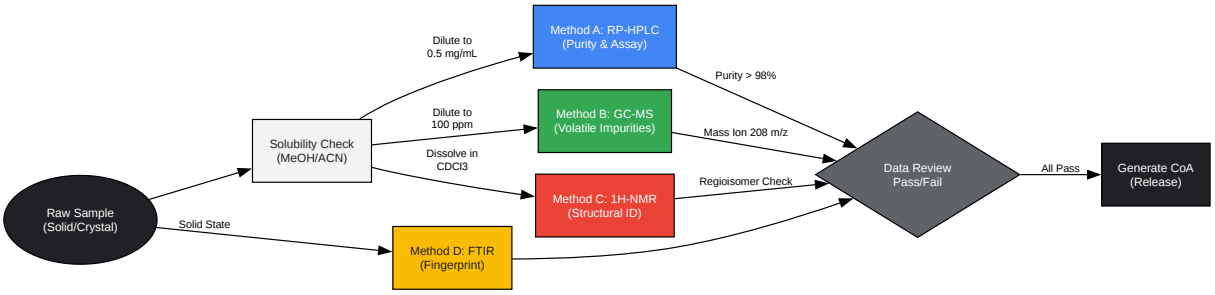
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Property	Specification	Notes
Chemical Name	Methyl 3-tert-butyl-5-hydroxybenzoate	
CAS Number	49843-50-7	Distinct from the 3,5-di-tert-butyl isomer
Molecular Formula	$C_{12}H_{16}O_3$	
Molecular Weight	208.25 g/mol	
Structure	Aromatic ester with meta-positioned -OH and -tBu groups	Asymmetric substitution pattern
Solubility	Soluble in MeOH, ACN, DMSO, Chloroform	Poor water solubility
Key Impurities	3-tert-butyl-5-hydroxybenzoic acid (Hydrolysis product)	Detected via HPLC (Shifted RT)

Analytical Workflow Visualization

The following diagram outlines the decision logic for releasing a batch of **Methyl 3-tert-butyl-5-hydroxybenzoate**, ensuring both chemical purity and structural identity.

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Figure 1: Integrated analytical workflow for the characterization of hindered phenolic esters.

Method A: High-Performance Liquid Chromatography (RP-HPLC)[2]

Objective: Primary method for assay and purity determination. Rationale: The phenolic hydroxyl group is weakly acidic (pKa ~10). To prevent peak tailing and ensure consistent retention, the mobile phase must be acidified to keep the molecule in its neutral, protonated form.

Protocol Parameters

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Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid (or 0.1% H_3PO_4)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	5-10 µL
Detection	UV-DAD at 280 nm (primary) and 254 nm

Gradient Program

- 0.0 min: 30% B
- 10.0 min: 90% B (Linear Ramp)
- 12.0 min: 90% B (Hold)
- 12.1 min: 30% B (Re-equilibration)
- 15.0 min: Stop

Experimental Procedure

- Standard Prep: Weigh 10 mg of reference standard into a 20 mL volumetric flask. Dissolve in 5 mL Acetonitrile and dilute to volume with Water/ACN (50:50).
- Sample Prep: Prepare duplicate samples at 0.5 mg/mL using the same diluent.
- System Suitability: Inject the standard 5 times.
  - Requirement: RSD of Area < 2.0%.
  - Requirement: Tailing Factor < 1.5.

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- Analysis: Calculate purity using %Area Normalization.

Expert Insight: If the "Acid" impurity (3-tert-butyl-5-hydroxybenzoic acid) is present, it will elute earlier than the ester due to the polarity of the free carboxylic acid. Ensure the gradient starts low enough (30% B) to resolve this potential hydrolysis product.

Method B: Gas Chromatography - Mass Spectrometry (GC-MS)

Objective: Identification of the parent ion and detection of volatile organic impurities (solvents, starting materials). Rationale: While phenolic groups can hydrogen bond (causing tailing), the steric bulk of the tert-butyl group and the ester functionality generally allow this molecule to be analyzed via direct injection without derivatization.

Protocol Parameters

Parameter	Condition
Column	5% Phenyl-methylpolysiloxane (e.g., HP-5MS or DB-5MS), 30m x 0.25mm x 0.25µm
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Inlet Temp	250°C
Split Ratio	20:1
Oven Program	60°C (1 min) → 20°C/min to 280°C → Hold 5 min
MS Source	EI (70 eV), 230°C
Scan Range	40 - 400 m/z

Interpretation of Fragmentation (EI Spectrum)

- Molecular Ion (M+): 208 m/z (Distinct parent peak).
- Base Peak: Often $[M-15]^+$ (193 m/z) corresponding to the loss of a methyl group from the tert-butyl moiety, forming a stable quinoid-like cation.

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- Ester Loss: $[M-31]^+$ (177 m/z) corresponding to loss of $-OCH_3$.

Self-Validating Step: If peak tailing is observed (Asymmetry > 1.5), perform silylation: Mix 100 µL sample + 100 µL BSTFA (with 1% TMCS), heat at 60°C for 30 mins. The resulting TMS-derivative will shift to a higher molecular weight (+72 Da) and show sharp peak symmetry.

Method C: Nuclear Magnetic Resonance (1H-NMR) [4][5]

Objective: Definitive structural confirmation and regioisomer distinction. Rationale: The substitution pattern (1,3,[2]5) is asymmetric compared to common antioxidants. 1H-NMR is the only method that can rapidly confirm the positions of the protons on the aromatic ring.

Sample Preparation[7][8]

- Dissolve ~10 mg of sample in 0.6 mL $CDCl_3$ (Chloroform-d) or DMSO-d6.
- Note: DMSO-d6 is preferred if the phenolic proton signal is broad or not visible in $CDCl_3$ due to exchange.

Spectral Assignment (Expected in $CDCl_3$)

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Chemical Shift (δ)	Multiplicity	Integration	Assignment	Structural Logic
~1.35 ppm	Singlet (s)	9H	tert-Butyl	3 equivalent methyl groups.
~3.90 ppm	Singlet (s)	3H	-$COOCH_3$	Methyl ester protons.
~5.5 - 6.0 ppm	Broad (s)	1H	-OH	Phenolic proton (shift varies with concentration).
~7.10 ppm	Doublet/Singlet	1H	Ar-H (Pos 4)	Between t-Butyl and OH. Shielded by OH.
~7.45 ppm	Doublet/Singlet	1H	Ar-H (Pos 6)	Between OH and Ester.
~7.60 ppm	Doublet/Singlet	1H	Ar-H (Pos 2)	Between Ester and t-Butyl. Most deshielded.

Critical Distinction:

- Target Molecule: Shows three distinct aromatic signals (or a 2:1 pattern if resolution is low, but chemically they are distinct).
- Symmetric Isomer (3,5-di-t-butyl): Would show only one aromatic signal (2 equivalent protons).
- Regioisomer Check: The coupling constants (

) for meta-protons are typically small (1.5 - 2.5 Hz).

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Sources

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- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of Methyl 3-tert-butyl-5-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523549/docs#application-note-comprehensive-characterization-of-methyl-3-tert-butyl-5-hydroxybenzoate]

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